

An In-depth Technical Guide on the Physical Properties of 2,4-Dimethylpentanal

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Compound of Interest

Compound Name: 2,4-Dimethylpentanal

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical properties of **2,4-Dimethylpentanal**, a branched-chain aldehyde. The information is presented to be a valuable resource for professionals in research and development.

Chemical Identity

- IUPAC Name: **2,4-dimethylpentanal**[\[1\]](#)
- Synonyms: 2,4-Dimethylvaleraldehyde[\[2\]](#)[\[3\]](#)
- CAS Number: 27944-79-2[\[4\]](#)[\[5\]](#)
- Molecular Formula: C₇H₁₄O[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Chemical Structure:

Summary of Physical Properties

The quantitative physical data for **2,4-Dimethylpentanal** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Conditions
Molecular Weight	114.19	g/mol	
Boiling Point	134.5	°C	at 760 mmHg[2][4][5] [6]
Melting Point	-43.35 (estimate)	°C	
Density	0.803	g/cm ³	
Refractive Index	1.401		
Flash Point	33.4	°C	[2][4][5][6]
Vapor Pressure	8.08	mmHg	at 25°C[2][4][5][6]
Solubility	Insoluble in water, soluble in organic solvents like ethanol and ether.[7]		

Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the key physical properties of a liquid organic compound such as **2,4-Dimethylpentanal**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[8] For a substance like **2,4-Dimethylpentanal**, this can be determined by several methods, including simple distillation and the micro-boiling point method.[9][10][11]

- **Simple Distillation:** This method is suitable when a larger volume of the sample is available. The liquid is heated in a distillation apparatus, and the temperature of the vapor that is in equilibrium with the boiling liquid is measured. This temperature remains constant during the distillation of a pure substance and represents its boiling point.[9]
- **Micro-Boiling Point Method:** This technique is ideal for small sample volumes.[10][11] A small amount of the liquid is placed in a fusion tube with an inverted sealed capillary tube. The setup is heated, and the temperature at which a rapid and continuous stream of bubbles

emerges from the capillary, and upon cooling, the liquid just begins to enter the capillary, is recorded as the boiling point.[8][10]

Density is the mass of a substance per unit volume.[12] For liquids, it is commonly determined using a pycnometer or a hydrometer.[12][13]

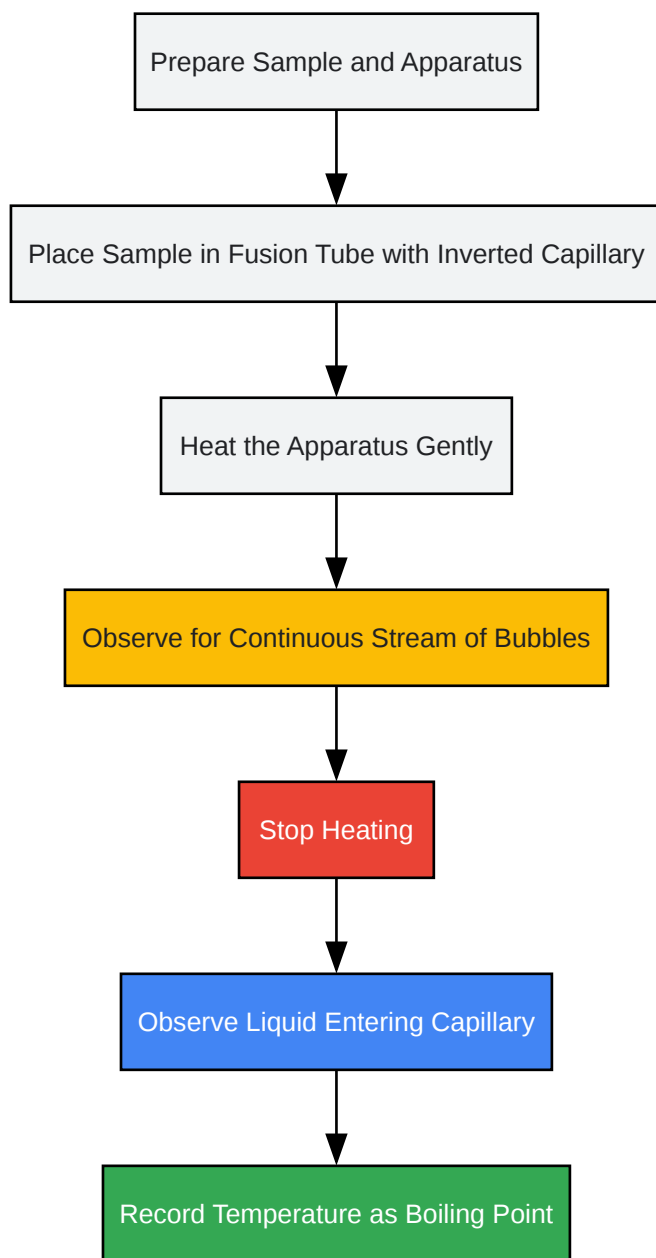
- **Pycnometer Method:** A pycnometer is a flask with a precise volume.[13] The procedure involves weighing the empty pycnometer, then weighing it filled with the sample liquid. The mass of the liquid is obtained by subtraction. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.[13]
- **Hydrometer Method:** A hydrometer is an instrument that is floated in the liquid to measure its relative density. The liquid's density is read directly from a calibrated scale on the hydrometer's stem at the point where the liquid surface meets it.[12]

The refractive index of a material is a dimensionless number that describes how fast light travels through it.[14] It is a characteristic property of a substance and can be measured using a refractometer.[15]

- **Abbe Refractometer:** This is a common laboratory instrument for measuring the refractive index of liquids. A few drops of the sample are placed on the prism surface. Light is passed through the sample, and the refractometer measures the angle at which the light is refracted. This angle is then converted to a refractive index value, which is displayed on a scale or digitally. The measurement is typically performed at a standard temperature, as the refractive index is temperature-dependent.

Logical Workflow Visualization

The following diagram illustrates a generalized workflow for determining the boiling point of a liquid sample using the micro-boiling point method.



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Caption: Workflow for Micro-Boiling Point Determination.

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